

A Technical Overview of Fmoc-3-Pal-OH for Researchers

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Compound of Interest

Compound Name: *Fmoc-3-Pal-OH*

CAS No.: 175453-07-3

Cat. No.: B1311143

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This guide provides essential technical data on **Fmoc-3-Pal-OH** (N- α -Fmoc-3-(3'-pyridyl)-L-alanine), a specialized amino acid derivative frequently utilized in peptide synthesis and drug development. Its unique pyridyl side chain offers distinct properties for modifying peptide structure and function.

Core Molecular Data

The fundamental physicochemical properties of **Fmoc-3-Pal-OH** are summarized below. This data is critical for accurate experimental planning, including reaction stoichiometry and analytical characterization.

Parameter	Value	Reference
Molecular Weight	388.42 g/mol	[1] [2] [3]
Molecular Formula	C ₂₃ H ₂₀ N ₂ O ₄	[1] [2] [3]
CAS Number	175453-07-3	[1] [2] [3] [4] [5]

Fmoc-3-Pal-OH is recognized as an alanine derivative.[1][2] In research, the substitution of phenylalanine and tyrosine residues with 3-pyridylalanine has been shown to enhance the aqueous solubility of certain peptides.[4]

It is important to distinguish the L-form (CAS 175453-07-3) from the D-form, Fmoc-D-3-Pal-OH, which has a different CAS number (142994-45-4).[6][7]

Experimental Considerations

Storage and Handling: For long-term stability, **Fmoc-3-Pal-OH** powder should be stored at -20°C.[2] For shorter periods, storage at 4°C is acceptable.[2] When in solvent, it is recommended to store solutions at -80°C for up to six months or -20°C for up to one month.[2] The compound is typically supplied as a solid.[1][2]

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References

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